

Application Notes: Green RP-HPTLC for Croconazole Cream Analysis

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Compound Focus: Croconazole

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This protocol describes a precise, accurate, and **green analytical method** for determining **croconazole** hydrochloride (CCZ) content in commercial cream formulations. The method uses an eco-friendly solvent system and has been validated as per ICH Q2(R2) guidelines [1].

- **Key Advantages:** The method is **reliable, sensitive, and has a superior greenness profile** compared to reported HPLC methods, as assessed by Analytical Eco-Scale, ChlorTox, and AGREE tools [1].
- **Drug Product:** The method was applied to analyze a commercial CCZ cream (e.g., Pilzcin), with found drug content of **0.98% w/w** against a labeled claim of 1.0% w/w [1].
- **Stability-Indicating Nature:** The method effectively separated CCZ from its degradation products formed under acid and oxidative stress conditions, confirming its stability-indicating capability [1].

Experimental Protocol

Materials and Reagents

- **Reference Standard:** **Croconazole** hydrochloride (purity $\geq 99\%$) [1].
- **Solvents:** LC-grade acetone and water [1].
- **Commercial Cream:** CCZ cream (1.0% w/w) [1].

Instrumentation and Chromatography Conditions

The table below summarizes the key instrumentation and chromatographic conditions [1].

Parameter	Specification
Chromatography System	HPTLC (CAMAG)
Stationary Phase	RP-60F254S TLC plates
Application Device	Automatic TLC Sampler 4 (ATS4)
Application Volume	10 μ L (as 6 mm bands)
Development Chamber	Automated development chamber 2
Mobile Phase	Acetone:Water (80:20, v/v)
Development Distance	8 cm
Detection Wavelength	198 nm
Scanner	TLC Scanner (CAMAG)
Data Software	WinCATS (CAMAG)

Sample Preparation Procedure

- Accurately weigh 1.5 g of the commercial cream into a separating funnel.
- Add 75 mL of the mobile phase (acetone:water, 80:20 v/v).
- Shake the mixture vigorously for 30 minutes at 25°C.
- Concentrate and dry the resulting mixture under reduced pressure using a rotary vacuum evaporator.
- Reconstitute the residue with 10 mL of the mobile phase.
- Filter or centrifuge if necessary to obtain a clear solution for application on the HPTLC plate [1].

Calibration Curve

- **Stock Solution (100 µg/mL):** Dissolve 10 mg of CCZ reference standard in 100 mL of mobile phase.
- **Working Solutions:** Dilute the stock solution to prepare concentrations in the range of **25–1200 ng/band**.
- **Procedure:** Spot 10 µL of each working solution in triplicate on the RP-HPTLC plate. Develop and scan the plate.
- **Analysis:** Plot the peak area against the corresponding applied concentration (ng/band) to generate the calibration curve [1].

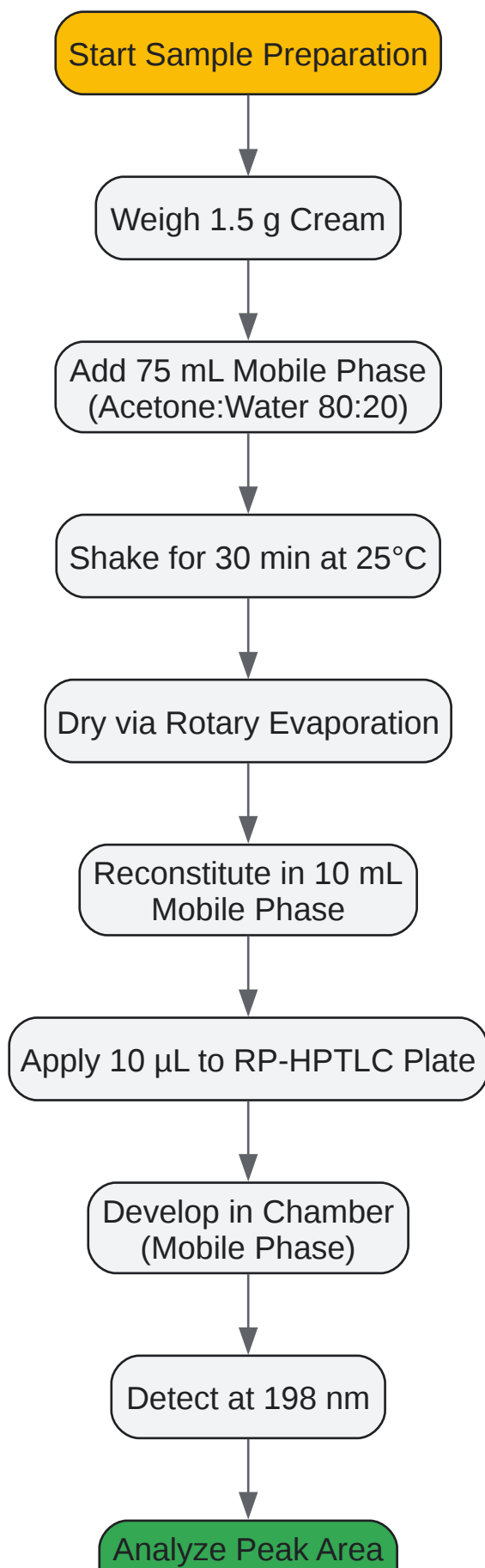
Method Validation Summary

The method was validated according to ICH guidelines. Key results are summarized below [1].

Validation Parameter	Results
Linearity Range	25 - 1200 ng/band
Precision (% RSD)	Intra-day & Inter-day: Complied with ICH criteria
Accuracy (% Recovery)	Reported at three levels (50%, 100%, 150%) meeting requirements
Sensitivity (LOD/LOQ)	Calculated via standard deviation method; values confirmed method sensitivity
Robustness	Deliberate minor changes in mobile phase ratio showed minimal impact on R_f and peak area

Experimental Workflow

The following diagram illustrates the complete experimental workflow for the sample preparation and analysis of **croconazole** cream.



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Key Considerations for Researchers

- **Green Chemistry:** This method's environmental impact was quantified. The Analytical Eco-Scale score was 83 (indicating excellent greenness), ChlorTox was 1.08 g, and the AGREE score was 0.82, confirming it as an environmentally friendly alternative [1].
- **Stability Applications:** The method is suitable for forced degradation studies. CCZ was found to be unstable under acid and oxidative conditions but stable under alkaline and thermal stress [1].
- **Formulation Development Insight:** Earlier research on **croconazole** gel formulations suggests that micro-emulsion-based gels (MBGF) using Carbopol 971P showed superior skin permeation and antimicrobial activity compared to liposomal-based gels, which is valuable for pre-formulation and development scientists [2].

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References

1. Green stability-indicating RP-HPTLC technique for determining... [degruyterbrill.com]
2. (PDF) Topical Delivery of Croconazole : LBGF vs MBGF [academia.edu]

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